

molecular weight of cis-3-Hexenyl isobutyrate

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Compound of Interest

Compound Name: *cis-3-Hexenyl isobutyrate*

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An In-Depth Technical Guide to **cis-3-Hexenyl Isobutyrate**

Executive Summary

This technical guide provides a comprehensive overview of **cis-3-Hexenyl Isobutyrate** (CAS No. 41519-23-7), a carboxylic ester recognized for its potent green and fruity aroma.^{[1][2]} The primary focus of this document is to detail its fundamental physicochemical properties, with a core emphasis on its molecular weight, alongside its synthesis, analytical characterization, and applications relevant to scientific research and development. This guide synthesizes technical data with practical insights into its handling and analysis, serving as an essential resource for researchers, chemists, and professionals in the flavor, fragrance, and agricultural sciences.

Chemical Identity and Nomenclature

Correctly identifying a chemical compound is foundational to any scientific endeavor. **cis-3-Hexenyl isobutyrate** is known by several names, and its identity is unequivocally established by its CAS Registry Number.

- IUPAC Name: [(Z)-hex-3-enyl] 2-methylpropanoate^[3]
- CAS Registry Number: 41519-23-7^{[1][4][5][6]}
- Molecular Formula: C₁₀H₁₈O₂^{[1][4][5]}
- Synonyms: (Z)-3-hexen-1-yl isobutyrate, Isobutyric acid cis-3-hexenyl ester, (3Z)-Hex-3-en-1-yl 2-methylpropanoate, β,γ-Hexenyl isobutanoate.^{[1][3][5][6]}

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems and are critical for experimental design, from reaction setup to purification and final formulation. **cis-3-Hexenyl isobutyrate** is a colorless liquid at room temperature.[1][4] Its key quantitative properties are summarized below.

Property	Value	Source(s)
Molecular Weight	170.25 g/mol	[1][3][4][6][7]
Exact Mass	170.130679813 Da	[3]
Density	0.878 - 0.88 g/mL at 25 °C	[1][4][6]
Boiling Point	92 °C at 20 mmHg	[4][6][8]
Flash Point	67 °C - 85 °C (closed cup)	[4][6]
Refractive Index	n _{20/D} 1.424 - 1.432	[1][4][6]
Solubility	Practically insoluble in water; soluble in alcohol and oils.	[8]

Synthesis Pathway and Mechanism

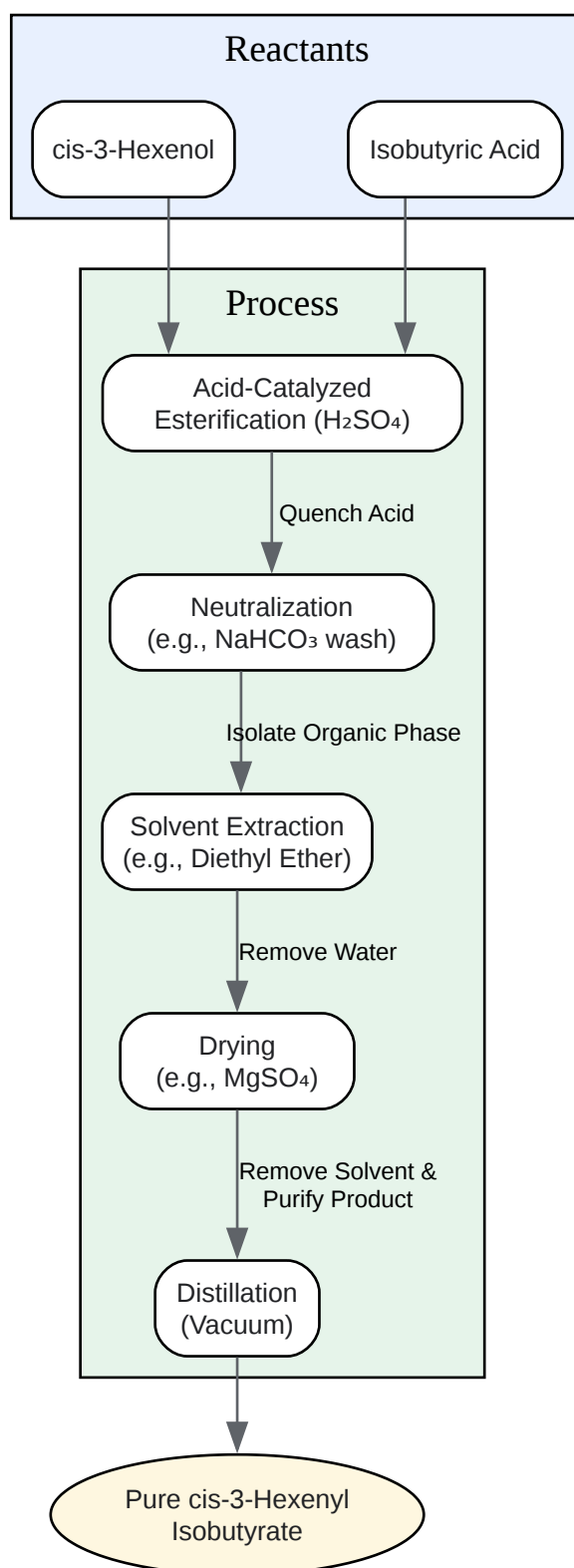
Understanding the synthesis of a compound provides insight into potential impurities and informs purification strategies. The primary industrial method for producing **cis-3-Hexenyl isobutyrate** is through a direct esterification reaction.

Fischer Esterification

The compound is synthesized via a Fischer esterification process, which involves the reaction of a carboxylic acid (Isobutyric acid, or 2-methylpropanoic acid) with an alcohol (cis-3-Hexenol). [4] This reaction is acid-catalyzed, typically using a small amount of a strong mineral acid like sulfuric acid.[4] The causality for using a catalyst is to protonate the carbonyl oxygen of the isobutyric acid, thereby increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by the alcohol. The reaction is reversible, and to drive it towards the product (the ester), water is typically removed as it is formed.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **cis-3-Hexenyl isobutyrate**.



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Caption: Synthesis and purification workflow for **cis-3-Hexenyl isobutyrate**.

Analytical Characterization

To ensure the identity and purity of **cis-3-Hexenyl isobutyrate**, particularly in research and quality control settings, robust analytical methods are required. Gas Chromatography-Mass Spectrometry (GC-MS) is the premier technique for this purpose due to the compound's volatility.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern, which acts as a chemical fingerprint. For **cis-3-Hexenyl isobutyrate** (MW 170.25), the electron ionization (EI) mass spectrum will not typically show a strong molecular ion peak (m/z 170) due to fragmentation. Key expected fragments include ions corresponding to the loss of the isobutyryl group and characteristic fragments from both the hexenyl and isobutyrate moieties, such as m/z 43 (isopropyl cation) and m/z 71 (isobutyryl cation), as well as m/z 67 and m/z 82 from the hexenyl chain.[3]

Experimental Protocol: GC-MS Analysis

This protocol outlines a self-validating system for the qualitative and quantitative analysis of **cis-3-Hexenyl isobutyrate**.

Objective: To confirm the identity and assess the purity of a **cis-3-Hexenyl isobutyrate** sample.

Methodology:

- Sample Preparation:
 - Prepare a 100 ppm stock solution of the **cis-3-Hexenyl isobutyrate** standard in high-purity hexane. The choice of hexane is critical as it is a volatile, non-polar solvent that will not interfere with the analysis of this relatively non-polar ester.
 - From the stock, prepare a 1 ppm working solution for injection. This dilution ensures the detector is not saturated, allowing for accurate peak shape and integration.
- Instrumentation (GC-MS):

- GC Column: Utilize a non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm ID x 0.25 μ m film thickness).[9] This column type is chosen for its excellent separation of volatile and semi-volatile compounds based on boiling point.
- Carrier Gas: Use Helium at a constant flow rate of 1.0 mL/min. Helium is an inert gas that provides good chromatographic efficiency.
- GC Method Parameters:
 - Injection: Inject 1 μ L of the working solution in splitless mode. Splitless injection is chosen for trace analysis to ensure the maximum amount of analyte reaches the column.
 - Inlet Temperature: Set to 250 °C. This temperature ensures the rapid and complete volatilization of the sample without thermal degradation.
 - Oven Program:
 - Initial temperature: 60 °C, hold for 1 minute.
 - Ramp: Increase temperature at 5 °C/min to 210 °C.[10]
 - Ramp 2: Increase temperature at 10 °C/min to 280 °C, hold for 5 minutes. This temperature program provides a good separation of potential impurities from the main analyte peak.
- MS Method Parameters:
 - Ion Source: Electron Ionization (EI) at 70 eV. This is the standard energy for creating reproducible fragmentation patterns for library matching.
 - Source Temperature: 230 °C.
 - Scan Range: Scan from m/z 40 to 300. This range covers the expected fragments and the molecular ion.
- Data Analysis:
 - Identify the peak corresponding to **cis-3-Hexenyl isobutyrate** based on its retention time.

- Confirm identity by comparing the acquired mass spectrum against a reference library (e.g., NIST).[3][5]
- Assess purity by calculating the peak area percentage of the analyte relative to the total area of all detected peaks.

Applications in Research and Development

The unique organoleptic properties of **cis-3-Hexenyl isobutyrate** make it a valuable molecule in several fields.

- **Flavor and Fragrance Industry:** Its primary application is as a fragrance and flavoring agent. [1][3] It imparts a fresh, green, fruity, and apple-like aroma, making it ideal for enhancing the naturalness of fruit and floral notes in perfumes, personal care products, and food flavorings. [1][2][11]
- **Agricultural Science:** As a naturally occurring plant volatile, it has been investigated for its role in plant-insect interactions.[1] This opens research avenues for its use in developing eco-friendly pest management strategies, potentially by acting as an attractant for beneficial insects or a repellent for pests.[1]
- **Material Science:** Its antimicrobial properties suggest potential research into its use as a natural preservative in food packaging to extend shelf life.[1]

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is paramount. All protocols must be designed with a thorough understanding of a chemical's hazards.

- **Hazards:** **cis-3-Hexenyl isobutyrate** is classified as a combustible liquid and causes skin irritation.[12][13][14][15] It may also cause serious eye irritation and respiratory irritation.[14]
- **Handling:**
 - Work in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.[14]
 - Wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, nitrile gloves, and a lab coat.[6][13][14]

- Avoid contact with skin, eyes, and clothing.[14] Wash hands thoroughly after handling.[12]
- Storage:
 - Store in a cool, well-ventilated place away from heat, sparks, and open flames.[12][13]
 - Keep the container tightly closed.[13]
 - Store away from strong oxidizing agents.[12]

Conclusion

cis-3-Hexenyl isobutyrate is a well-characterized ester with a molecular weight of 170.25 g/mol. Its synthesis through Fischer esterification is a straightforward and scalable process. Its identity and purity are reliably determined using standard analytical techniques like GC-MS. Beyond its established role in the flavor and fragrance industry, its properties as a natural plant volatile present intriguing possibilities for sustainable agricultural applications. Adherence to proper safety and handling protocols is essential when working with this compound in a research or industrial setting.

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